

3'-Chloro-3-(3-chlorophenyl)propiophenone proper disposal procedures

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Compound of Interest

Compound Name: 3'-Chloro-3-(3-chlorophenyl)propiophenone

CAS No.: 898762-59-9

Cat. No.: B3023796

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Safe Disposal Protocol: **3'-Chloro-3-(3-chlorophenyl)propiophenone**^{[1][2]}

Executive Summary: The "Halogenated" Imperative

Core Directive: **3'-Chloro-3-(3-chlorophenyl)propiophenone** is a halogenated aromatic ketone.^[1] Under no circumstances should this compound be commingled with general organic waste (non-halogenated) or aqueous streams.^{[3][4]}

Immediate Action Required:

- Waste Stream: Halogenated Organic (often designated by green labeling/tags in institutional settings).^[5]
- Disposal Method: High-temperature incineration (>1100°C) with acid gas scrubbing.^[1]
- Critical Hazard: Improper incineration at lower temperatures (standard for non-halogenated waste) can catalyze the formation of polychlorinated dibenzodioxins (PCDDs) and furans.

Chemical Characterization & Hazard Identification

To dispose of a chemical safely, we must first understand its stability and reactivity.^[2] This molecule is a bis-chlorinated dihydrochalcone derivative, often seen as an intermediate in the synthesis of antidepressants (e.g., Bupropion analogs).^[2]

Property	Data / Classification
Chemical Name	3'-Chloro-3-(3-chlorophenyl)propiophenone
Structure Class	Halogenated Aromatic Ketone
Molecular Formula	C ₁₅ H ₁₂ Cl ₂ O
Physical State	Solid (typically off-white crystalline powder)
Primary Hazards	GHS07 (Irritant): Skin/Eye/Respiratory Irritant. Aquatic Toxicity: High potential for long-term adverse effects in aquatic environments due to C-Cl bond stability. ^{[1][2][6][7][8]}
Reactivity	Stable under ambient conditions. ^{[9][10]} Not pyrophoric or water-reactive. ^[1]
RCRA Status (USA)	Not specifically P- or U-listed, but regulated as Characteristic Hazardous Waste (Toxicity/Halogen content) if discarded. ^{[1][2]}

Pre-Disposal Treatment: The Self-Validating System

Trustworthiness in safety comes from redundancy.^[1] Before this waste leaves your bench, you must validate its state.^[2]

A. Quenching (Not Required)

Unlike acid chlorides or organolithiums, this ketone is chemically stable. It does not require quenching (e.g., with methanol or water) prior to disposal.^[2] Adding water will only increase the volume of waste and create a biphasic mixture that is more expensive to treat.

B. Segregation Logic (The "Why")

You must segregate this from Non-Halogenated Solvents (Acetone, Hexane, Ethanol).[2][11]

- Mechanism: Non-halogenated waste is often used as "fuel blending" for cement kilns.[4] If you introduce chlorine into that stream, the combustion produces Hydrochloric Acid (HCl) gas, which corrodes the kiln, and potential dioxins.[2]
- Validation: Check the waste container label. If it says "Flammable Only" or "Non-Halogenated," STOP. You need the container marked "Halogenated" or "High BTU with Scrubbing."

Step-by-Step Disposal Protocol

Step 1: Container Selection

- Material: Use High-Density Polyethylene (HDPE) or Glass (Amber).[1]
- Avoid: Metal cans (unless lined), as residual acidity from hydrolysis can corrode metal over time.[2]
- Solid vs. Solution:
 - If Solid: Place in a wide-mouth jar.
 - If Solution (Mother Liquor): Ensure the solvent matrix is compatible with halogenated waste (e.g., DCM, Chloroform).[2][11]

Step 2: Labeling & Documentation[1][3]

- Chemical Name: Write the full IUPAC name. Do not use abbreviations like "Cl-Prop-Ketone." [1]
- Constituents: List "**3'-Chloro-3-(3-chlorophenyl)propiophenone**" and any solvents present (e.g., "Dichloromethane 90%").
- Hazard Checkboxes: Mark [x] Toxic, [x] Irritant.[2]

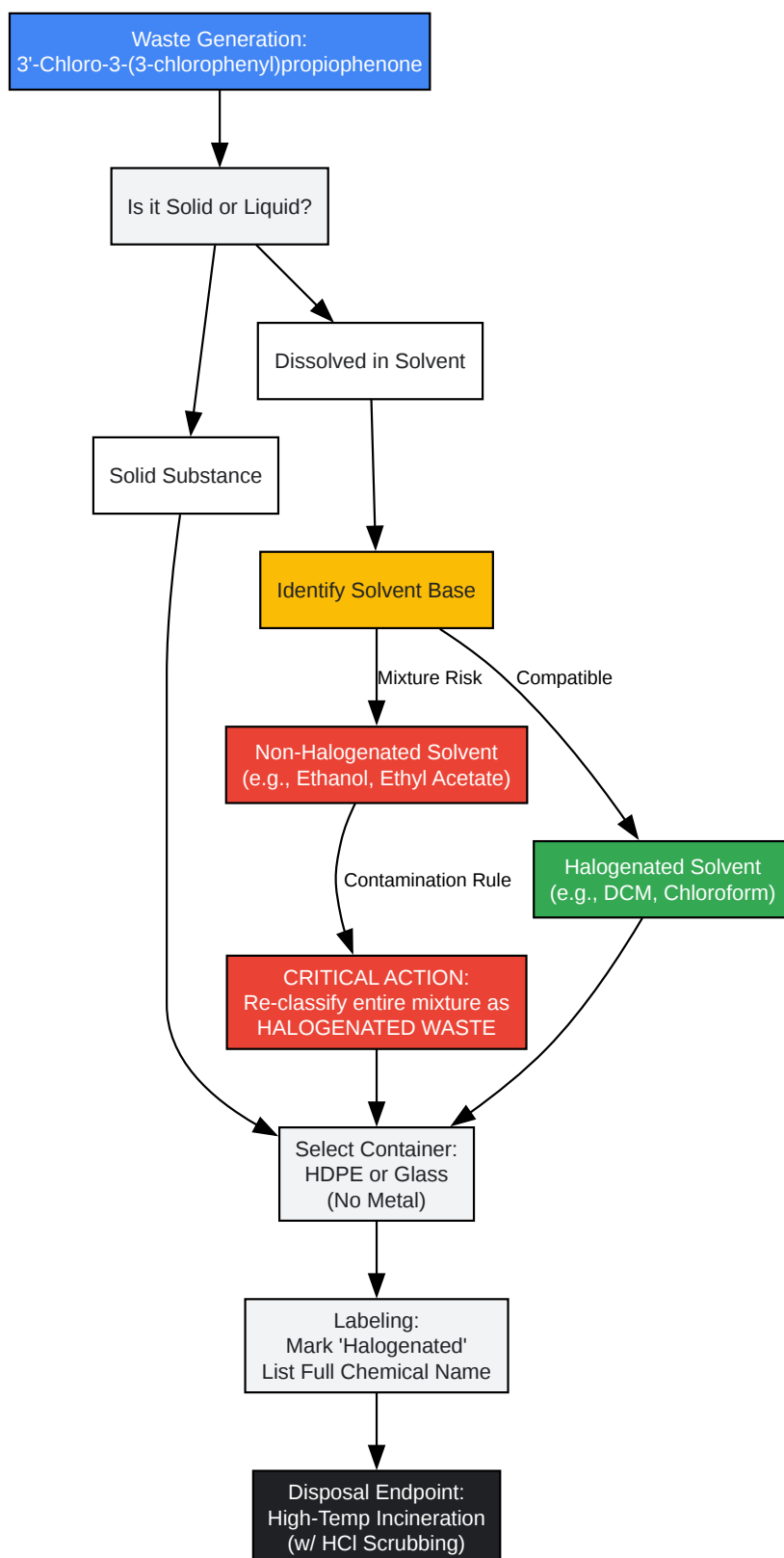
Step 3: The Hand-Off (Satellite Accumulation Area)

- Place the container in the secondary containment bin designated for Halogenated Waste.

- Ensure the cap is vapor-tight.[\[1\]](#)[\[3\]](#)
- Log the addition on the SAA (Satellite Accumulation Area) inventory sheet.

Visualizing the Decision Logic

The following diagram illustrates the critical decision pathway for segregating this specific intermediate.



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Caption: Decision tree for segregating halogenated intermediates. Note that mixing with non-halogenated solvents defaults the entire stream to the stricter "Halogenated" classification.[3]

Emergency Contingencies

Spill Management (Solid):

- PPE: Nitrile gloves, lab coat, safety goggles, and N95 dust mask (to prevent inhalation of irritant dust).[2]
- Containment: Do not dry sweep. Use a wet wipe or damp paper towel to pick up the powder to minimize dust generation.
- Disposal: Place all cleanup materials into the Halogenated Solid Waste container.

Spill Management (Solution):

- Absorbent: Use vermiculite or a commercial organic spill pad.
- Ventilation: If dissolved in DCM or Chloroform, evacuate the immediate area to allow fume hood ventilation to clear vapors.

References

- United States Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual 2014: Hazardous Waste Identification. Washington, DC.[2] [12] [\[Link\]](#)
- National Institutes of Health (NIH) PubChem.Compound Summary: 3'-Chloropropiophenone (Related Structure/Class).[1][\[Link\]](#)[1]
- Princeton University EHS.Waste Management: Halogenated vs. Non-Halogenated Solvents. [\[Link\]](#)[1]

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